

Nor neostigmine-d6 CAS number and molecular formula

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Compound of Interest

Compound Name: Nor neostigmine-d6

Cat. No.: B12426464

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In-Depth Technical Guide: Nor neostigmine-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nor neostigmine-d6**, a deuterated analog of Nor neostigmine and a critical component in the bioanalytical study of Neostigmine. This document outlines its chemical properties, and its principal application as an internal standard in pharmacokinetic and metabolic research.

Core Chemical Data

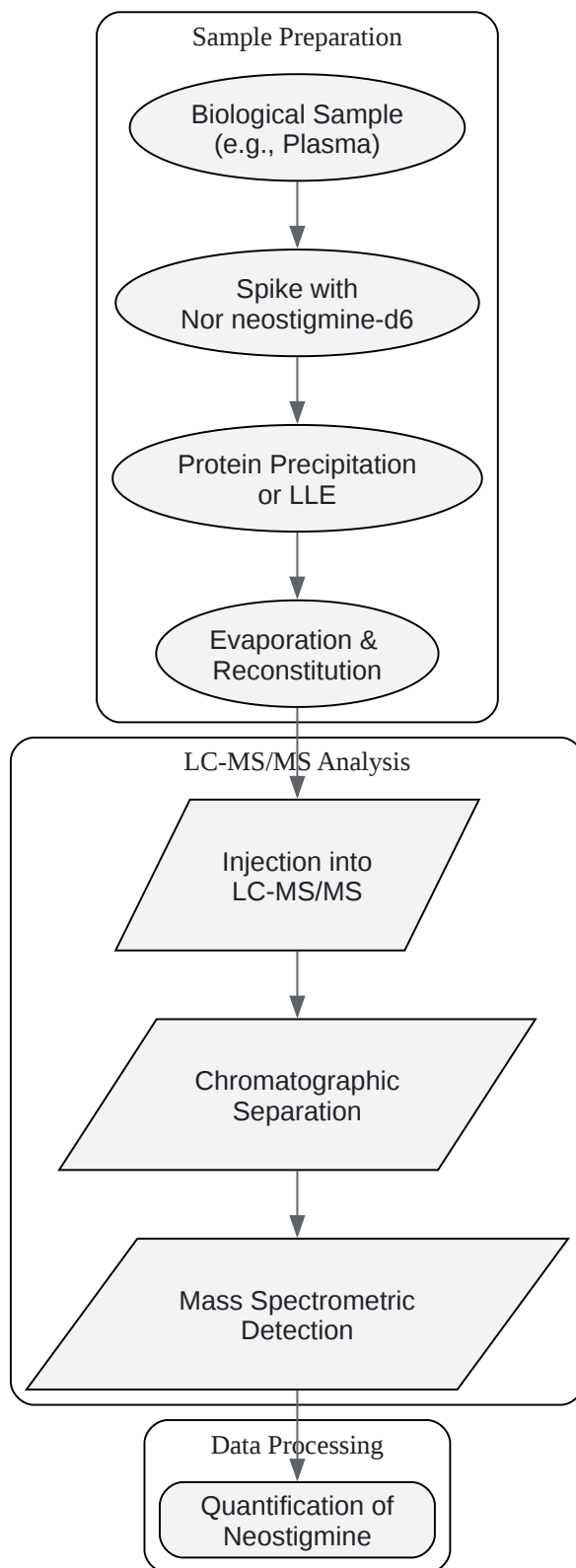
Nor neostigmine-d6, also known as Neostigmine Bromide EP Impurity C-D6, is the deuterium-labeled form of Nor neostigmine.^[1] Nor neostigmine itself is a known degradation product of the pharmaceutical compound Neostigmine.^[2] The incorporation of six deuterium atoms provides a stable isotopic signature, making it an ideal internal standard for mass spectrometry-based quantification of Neostigmine and its metabolites in biological matrices.

Table 1: Chemical and Physical Properties of **Nor neostigmine-d6**

Property	Value	Source(s)
Chemical Name	3-(bis(methyl-d3)amino)phenyl dimethylcarbamate	[1]
Synonyms	Nor Neostigmine-D6, Neostigmine Bromide EP Impurity C-D6	[1]
CAS Number	2470126-73-7	[1]
Molecular Formula	C ₁₁ H ₁₀ D ₆ N ₂ O ₂	
Molecular Weight	214.29 g/mol	
Appearance	Powder	
Purity	≥98%	
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	
Storage Conditions	2-8°C, protected from air and light	

Relationship to Neostigmine

Nor neostigmine is a known impurity and degradation product of Neostigmine. The structural relationship is key to the utility of **Nor neostigmine-d6** as an internal standard.



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References

- 1. clearsynth.com [clearsynth.com]
- 2. Nor Neostigmine-d6 - CAS - N/A | Axios Research [axios-research.com]
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